

MEGA-8 for Membrane Protein Extraction: Application Notes and Protocols

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Compound of Interest

Compound Name: MEGA-8

Cat. No.: B1202969

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Introduction

Membrane proteins are integral to a vast array of cellular processes, including signal transduction, molecular transport, and cell adhesion. Consequently, they represent a major class of therapeutic drug targets. However, the hydrophobic nature of these proteins presents significant challenges for their extraction from the lipid bilayer while maintaining their native conformation and biological activity. The choice of detergent is a critical factor in overcoming these challenges.

MEGA-8 (Octanoyl-N-methylglucamide) is a non-ionic detergent that has proven to be a valuable tool for the solubilization of membrane proteins. Its non-denaturing properties and high critical micelle concentration (CMC) make it effective at disrupting lipid-lipid and lipid-protein interactions without compromising protein structure and function.^[1] This document provides detailed application notes and protocols for the use of **MEGA-8** in membrane protein extraction and its compatibility with various downstream applications.

Properties of MEGA-8 and Other Common Detergents

The selection of an appropriate detergent is crucial for the successful extraction and purification of membrane proteins. The properties of the detergent, such as its critical micelle

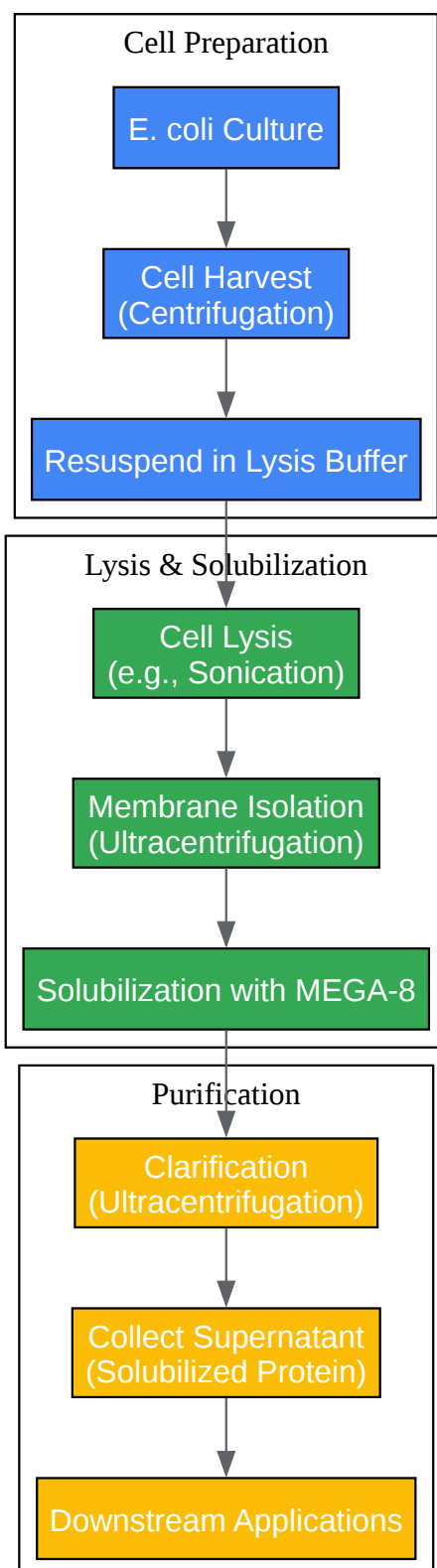
concentration (CMC), aggregation number, and chemical nature, will influence its effectiveness. Below is a comparison of **MEGA-8** with other commonly used detergents.

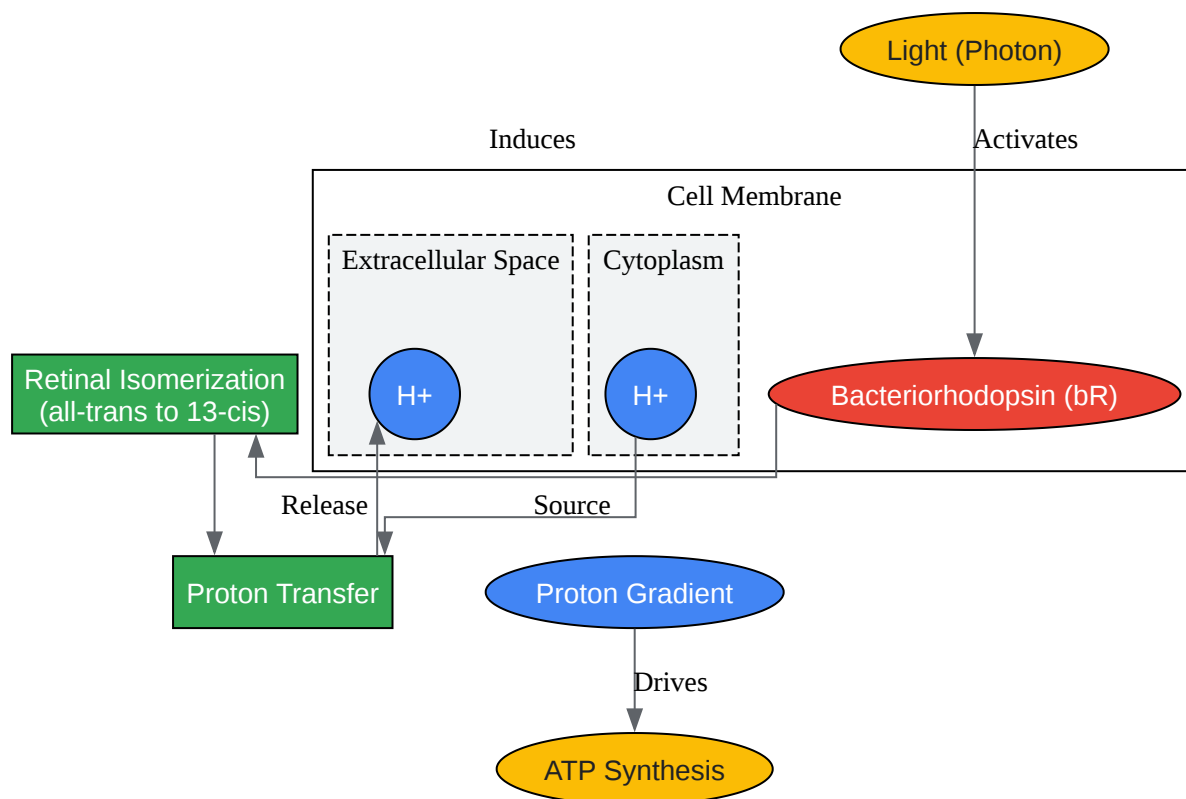
Property	MEGA-8	n-Dodecyl- β -D-maltoside (DDM)	CHAPS
Type	Non-ionic	Non-ionic	Zwitterionic
Molecular Weight (g/mol)	321.4	510.6	614.9
Critical Micelle Concentration (CMC)	58-79 mM ^[1]	0.17 mM	8 mM
Aggregation Number	~70	98-147	4-14
Micelle Molecular Weight (kDa)	~22.5	~50-75	~2.5-8.6
Dialyzable	Yes (High CMC)	No (Low CMC)	Yes
UV Absorbance (280 nm)	Low ^[1]	Low	Low
Key Advantages	High CMC allows for easy removal by dialysis; non-denaturing. ^[1]	Mild and effective for a wide range of membrane proteins.	Zwitterionic nature can be beneficial for maintaining protein-protein interactions.

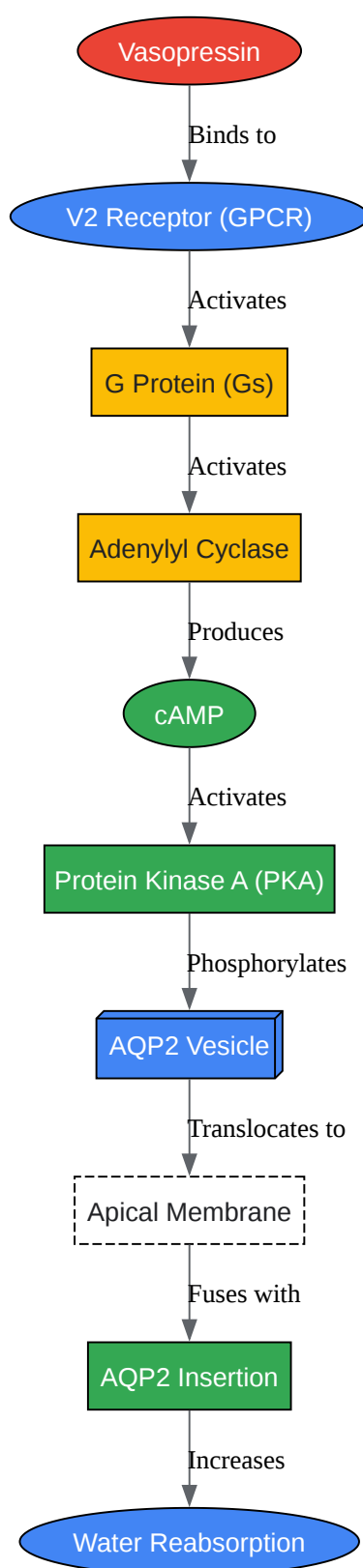
Application Note 1: General Protocol for Membrane Protein Extraction from E. coli using MEGA-8

This protocol describes a general method for the extraction of a His-tagged membrane protein from Escherichia coli using **MEGA-8**. Optimization of detergent concentration, incubation time, and temperature may be necessary for specific proteins.

Experimental Workflow







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References

- 1. Cryo-EM Grid Preparation of Membrane Protein Samples for Single Particle Analysis - PMC [pmc.ncbi.nlm.nih.gov]
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